

# Application Notes and Protocols: Solvent Blue 36 for Forensic Lipid Analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Solvent Blue 36

Cat. No.: B080493

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Solvent Blue 36**, also known as Sudan Black B, in forensic science for the analysis of lipids, particularly in the context of latent fingerprint development. The protocols and data presented are intended to guide researchers and forensic scientists in the effective application of this lipid staining technique.

## Introduction

**Solvent Blue 36** is a fat-soluble dye that stains lipids, rendering them visible. In forensic science, its primary application is the enhancement of latent fingerprints, especially on non-porous surfaces contaminated with greasy or oily residues. The dye works by physically dissolving in the lipid components of the fingerprint residue, creating a blue-black deposit that reveals the ridge detail. This method is particularly useful for developing prints on surfaces where traditional powdering methods may be ineffective due to excessive contamination.

## Principle of Staining

The staining mechanism of **Solvent Blue 36** is based on its high affinity for lipids. The dye is more soluble in the lipidic components of the fingerprint residue (such as sebum) than in the solvent carrier. When a solution of **Solvent Blue 36** is applied to a surface bearing a latent print, the dye partitions from the solvent into the lipid-rich ridges of the print, resulting in a visible blue-black stain.

## Quantitative Data

### Comparison of Solvent Blue 36 Formulations for Fingerprint Development

Two primary formulations of **Solvent Blue 36** are used in forensic applications: a traditional ethanol-based solution and a more recent formulation using 1-methoxy-2-propanol (PGME) as the primary solvent. The PGME-based formulation offers the advantage of being less flammable.<sup>[1]</sup> Research has shown that the PGME-based formulation can provide superior enhancement of fingerprints compared to the ethanol-based one.<sup>[1][2]</sup>

Formulation	Primary Solvent	Flammability	Performance	Reference
Traditional	Ethanol	High	Effective, but can cause background staining.	<sup>[2]</sup>
Modern	1-methoxy-2-propanol (PGME)	Lower	Often provides superior ridge detail and less background staining.	<sup>[1][2]</sup>

### Detection of Lipid Species with Solvent Blue 36 Staining

A study on the detection of various lipid species using Sudan Black B (**Solvent Blue 36**) in brain tissue, with and without prior fixation with osmium tetroxide, provides insight into the dye's staining capabilities for different lipid classes. While this study was not on fingerprints, it offers valuable data on the types of lipids that can be visualized. The results indicate that fixation with osmium tetroxide can enhance the detection of certain lipid species.

Lipid Species	Detected without Osmium Tetroxide Fixation	Detected with Osmium Tetroxide Fixation
Triglycerides	Yes	Yes (Enhanced)
Sulfatides	No	Yes
Diglycerides	No	Yes
Sphingomyelin	No	Yes
Phospholipids	No	Yes
Fatty Acids	No	Yes

Table adapted from data presented in a study on lipid species detection.[3]

## Experimental Protocols

### Preparation of Solvent Blue 36 Working Solutions

#### 4.1.1. Traditional Ethanol-Based Formulation

- Reagents:
  - **Solvent Blue 36** (Sudan Black B) powder: 15 g
  - Ethanol: 1 L
  - Distilled water: 500 mL
- Procedure:
  - In a 2 L glass beaker, dissolve 15 g of **Solvent Blue 36** powder in 1 L of ethanol by stirring.
  - Add 500 mL of distilled water to the solution and continue to stir.
  - Transfer the working solution to a labeled glass storage bottle. The solution has an indefinite shelf life.[4]

#### 4.1.2. 1-Methoxy-2-Propanol (PGME)-Based Formulation

- Reagents:
  - **Solvent Blue 36** (Sudan Black B) powder: 10 g
  - 1-methoxy-2-propanol (PGME): 500 mL
  - Purified water: 500 mL
- Procedure:
  - Weigh out 10 g of **Solvent Blue 36** and place it in a clean, dry 1 L plastic-coated glass bottle.
  - Add 500 mL of 1-methoxy-2-propanol and stir vigorously with a magnetic stirrer for at least 1 hour.
  - Add 500 mL of purified water to the suspension while continuing to stir vigorously for at least another hour.
  - Label the bottle with the contents, preparation date, and a one-month expiration date.<sup>[5]</sup>

## Application of Solvent Blue 36 for Latent Fingerprint Development

#### 4.2.1. Immersion Method

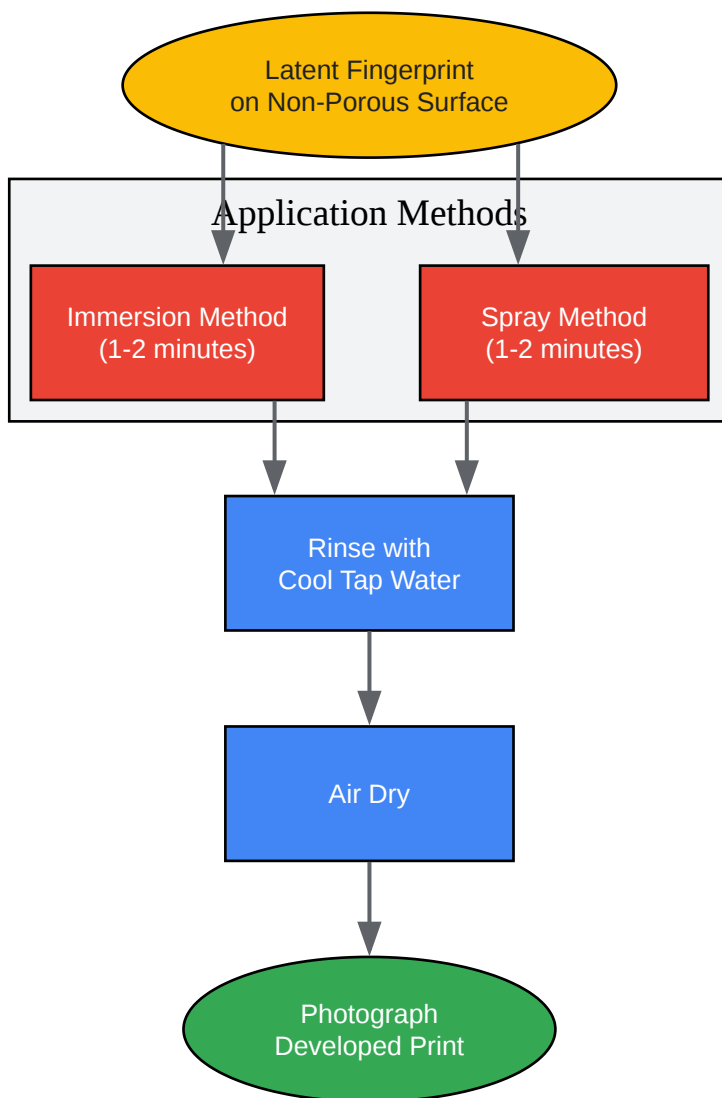
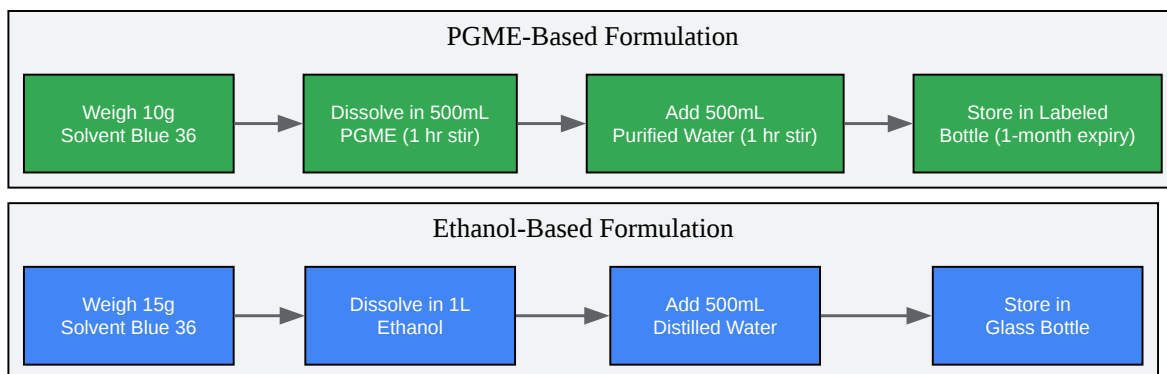
- Pour a sufficient amount of the selected **Solvent Blue 36** working solution into a developing tray.
- Immerse the item to be processed in the solution for approximately 1-2 minutes. The optimal time may vary depending on the surface and the amount of lipid residue.<sup>[2]</sup>
- Remove the item from the solution and rinse it gently under cool, running tap water to remove excess dye.
- Allow the item to air dry completely before photographing any developed prints.

#### 4.2.2. Spray Method

- For larger items, the working solution can be applied using a spray bottle.
- Spray the surface evenly with the **Solvent Blue 36** solution.
- Allow the solution to remain on the surface for 1-2 minutes.
- Gently rinse the surface with cool tap water.
- Allow the item to air dry.

## Visualization of Workflows

Below are diagrams illustrating the experimental workflows for the preparation and application of **Solvent Blue 36**.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. Evaluation of the solvent black 3 fingerprint enhancement reagent: part 2 - investigation of the optimum formulation and application parameters - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. assets.publishing.service.gov.uk [assets.publishing.service.gov.uk]
- To cite this document: BenchChem. [Application Notes and Protocols: Solvent Blue 36 for Forensic Lipid Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080493#solvent-blue-36-applications-in-forensic-science-for-lipid-analysis]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)